

Methyl 4,4-difluorocyclohexanecarboxylate structure and formula.

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Compound of Interest

Compound Name: Methyl 4,4-difluorocyclohexanecarboxylate

CAS No.: 882855-71-2

Cat. No.: B1368299

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An In-depth Technical Guide to **Methyl 4,4-difluorocyclohexanecarboxylate**: Structure, Synthesis, and Application

Introduction

Methyl 4,4-difluorocyclohexanecarboxylate is a fluorinated cycloalkane derivative that has emerged as a building block of significant interest in the fields of medicinal chemistry and drug discovery. The strategic incorporation of a gem-difluoro group onto the cyclohexane ring imparts unique and advantageous physicochemical properties that can profoundly enhance the pharmacological profile of parent molecules.[1] The presence of fluorine can increase metabolic stability, modulate lipophilicity (LogP), and improve binding affinity to biological targets.[2]

This technical guide serves as a comprehensive resource for researchers and drug development professionals, offering an in-depth overview of the structure, properties, synthesis, and spectral analysis of **Methyl 4,4-difluorocyclohexanecarboxylate**. Furthermore, it explores the functional role of this versatile intermediate in the synthesis of

complex bioactive compounds, grounding its utility in established experimental protocols and synthetic strategies.

Molecular Structure and Physicochemical Properties

The foundational characteristics of a synthetic building block dictate its utility and handling.

Methyl 4,4-difluorocyclohexanecarboxylate (CAS Number: 121629-14-9) is an organic ester featuring a cyclohexane scaffold.^{[3][4]} The key structural feature is the geminal difluoride substitution at the C4 position, which sterically and electronically influences the entire ring system.

Caption: 2D Structure of **Methyl 4,4-difluorocyclohexanecarboxylate**.

The key physicochemical properties of this compound are summarized in the table below. This data is essential for its proper handling, storage, and application in synthetic protocols.

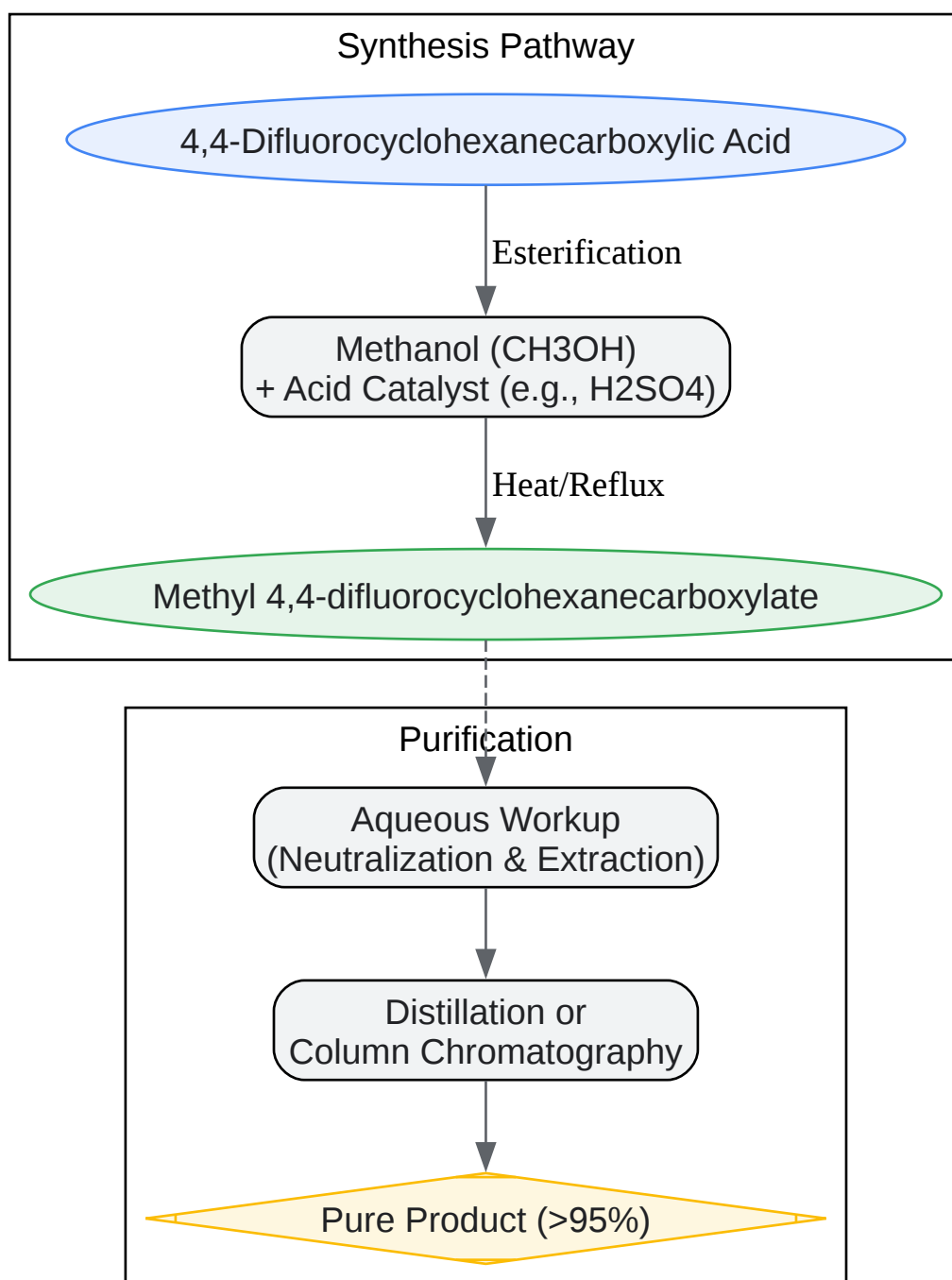
Property	Value	Reference(s)
CAS Number	121629-14-9	^{[3][4][5][6][7]}
Molecular Formula	C ₈ H ₁₂ F ₂ O ₂	^{[3][5][6][8]}
Molecular Weight	178.18 g/mol	
Appearance	Colorless to pale yellow liquid	^[5]
Density	~1.1 g/cm ³	^{[1][2][8]}
Boiling Point	181.8 °C at 760 mmHg	^{[1][2][8]}
Flash Point	62.4 °C	^{[1][2][8]}
LogP	1.32 - 1.98	^{[1][8]}
SMILES	C(OC)(=O)C1CCC(F)(F)CC1	^{[2][5]}
InChIKey	XHYGYNWRARNCHL-UHFFFAOYSA-N	^[5]

Synthesis and Purification

From a practical standpoint, a reliable and scalable synthesis is paramount. **Methyl 4,4-difluorocyclohexanecarboxylate** is most commonly prepared via the Fischer esterification of its corresponding carboxylic acid precursor, 4,4-difluorocyclohexanecarboxylic acid.

Expertise in Method Selection: Why Fischer Esterification?

The choice of Fischer esterification is deliberate. It is a robust, well-understood, and cost-effective method that utilizes readily available reagents: methanol as both solvent and reactant, and a strong acid catalyst like sulfuric acid. The reaction equilibrium is driven towards the product by using a large excess of methanol. This approach avoids the need for more expensive or moisture-sensitive coupling agents, making it ideal for multi-gram scale synthesis required in drug development campaigns.



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Caption: General workflow for synthesis and purification.

Detailed Experimental Protocol: Synthesis

This protocol describes the synthesis of **Methyl 4,4-difluorocyclohexanecarboxylate** from 4,4-difluorocyclohexanecarboxylic acid.^{[1][9]}

Materials:

- 4,4-Difluorocyclohexanecarboxylic acid (1.0 eq)
- Methanol (MeOH), anhydrous (20-30 fold excess by volume)
- Sulfuric acid (H₂SO₄), concentrated (0.1-0.2 eq)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 4,4-difluorocyclohexanecarboxylic acid.
- **Reagent Addition:** Add anhydrous methanol to dissolve the starting material. Carefully, add the concentrated sulfuric acid dropwise while stirring. **Causality Note:** The acid protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol.
- **Reaction:** Heat the mixture to reflux (approximately 65-70 °C) and maintain for 4-6 hours. Reaction progress can be monitored by Thin Layer Chromatography (TLC) or LC-MS by observing the disappearance of the starting material.
- **Workup - Quenching:** After cooling to room temperature, carefully neutralize the excess acid by slowly adding saturated sodium bicarbonate solution until effervescence ceases. **Trustworthiness Check:** This step is critical to remove the acid catalyst and any unreacted carboxylic acid, which would otherwise complicate purification.

- **Workup - Extraction:** Reduce the volume of methanol under reduced pressure. Partition the remaining residue between ethyl acetate and water. Separate the layers and extract the aqueous layer twice more with ethyl acetate.
- **Workup - Washing:** Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine. This removes residual water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- **Purification:** The crude ester can be purified by vacuum distillation or silica gel column chromatography to afford the final product as a clear liquid.

Spectroscopic Analysis and Characterization

Rigorous characterization is a non-negotiable step to confirm the identity and purity of the synthesized compound. The primary techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Interpreting the Data: Hallmarks of the Structure

- **^1H NMR:** The spectrum should contain a characteristic singlet for the methyl ester protons ($-\text{OCH}_3$) around 3.7 ppm. The cyclohexane protons will appear as a series of complex multiplets between 1.5 and 2.5 ppm. The integration of these regions should correspond to a 3H:9H ratio.
- **^{13}C NMR:** Key signals include the ester carbonyl carbon (~ 175 ppm), the methoxy carbon ($-\text{OCH}_3$) around 52 ppm, and the unique quaternary carbon bonded to the two fluorine atoms (C4). This C4 signal will appear as a triplet due to C-F coupling. The other cyclohexane carbons will appear in the 20-40 ppm range.
- **Mass Spectrometry (MS):** Electron Ionization (EI) mass spectrometry will show the molecular ion peak (M^+) at $m/z = 178$. The fragmentation pattern can provide further structural confirmation.

Analysis Technique	Expected Observation
^1H NMR (CDCl_3)	~3.7 ppm (s, 3H, $-\text{OCH}_3$), 1.5-2.5 ppm (m, 9H, cyclohexane protons)
^{13}C NMR (CDCl_3)	~175 ppm ($\text{C}=\text{O}$), ~120 ppm (t, $J \approx 240$ Hz, $\text{C}-\text{F}_2$), ~52 ppm ($-\text{OCH}_3$), 20-40 ppm (cyclohexane CH/CH_2)
MS (EI)	Molecular Ion (M^+) at $m/z = 178.1$

Applications in Drug Discovery and Medicinal Chemistry

While not typically a therapeutic agent itself, **Methyl 4,4-difluorocyclohexanecarboxylate** is a valuable intermediate for constructing more complex molecules with potential biological activity. [2] Its primary utility lies in its role as a fluorinated scaffold.

Key Advantages in Drug Design:

- **Metabolic Stability:** The gem-difluoro group at the C4 position blocks a potential site of metabolic oxidation (cytochrome P450 hydroxylation), which can increase the half-life and oral bioavailability of a drug candidate.
- **Conformational Control:** The bulky and electron-withdrawing fluorine atoms can lock the cyclohexane ring into a preferred conformation, which can lead to more selective binding to a protein target.
- **Modulation of pKa:** The strong inductive effect of the fluorine atoms can lower the pKa of nearby functional groups, influencing a molecule's ionization state and its ability to cross cell membranes.
- **Lipophilicity Tuning:** Fluorine substitution generally increases lipophilicity, which can be strategically employed to optimize a drug's absorption, distribution, metabolism, and excretion (ADME) profile.

The compound is particularly important in the synthesis of spirocyclic proline derivatives, which are valuable scaffolds in modern drug design.[3] It has also been explored as an intermediate in the development of potential anti-cancer and anti-inflammatory agents.[3]

Caption: Role as a building block in drug development pipeline.

Conclusion

Methyl 4,4-difluorocyclohexanecarboxylate is more than just a chemical reagent; it is a strategic tool for the modern medicinal chemist. Its unique combination of a conformationally relevant cyclohexane scaffold and the powerful modulatory effects of the gem-difluoro group makes it an indispensable intermediate.[3] A thorough understanding of its properties, synthesis, and characterization, as detailed in this guide, empowers researchers to confidently and effectively leverage this compound in the rational design of next-generation therapeutics.

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